

Application Note: Quantitative Analysis of Vitamin D Epimers in Pediatric Samples

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Compound of Interest

Compound Name: 3-epi-25-Hydroxy Vitamin D3-d6

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Introduction

The accurate assessment of vitamin D status in pediatric populations is crucial for ensuring proper skeletal development and overall health. The primary circulating biomarker for vitamin D status is 25-hydroxyvitamin D (25(OH)D). However, the presence of C3-epimers of 25(OH)D, particularly 3-epi-25-hydroxyvitamin D3 (3-epi-25(OH)D3), can interfere with standard analytical methods, leading to an overestimation of vitamin D levels. This is especially significant in infants and young children, where the concentration of these epimers can be substantially elevated.^{[1][2][3][4]}

Liquid chromatography-tandem mass spectrometry (LC-MS/MS) has emerged as the gold standard for the quantitative analysis of vitamin D and its metabolites, offering the necessary specificity and sensitivity to chromatographically separate and accurately quantify 25(OH)D3 and its C3-epimer.^{[5][6]} This application note provides a detailed protocol for the simultaneous quantification of 25-hydroxyvitamin D3 (25(OH)D3) and its C3-epimer (3-epi-25(OH)D3) in pediatric serum samples using LC-MS/MS.

Clinical Significance in Pediatrics

Studies have consistently shown that C3-epimers of 25(OH)D are present in significant concentrations in the serum of infants, contributing to as much as 8.7% to 61.1% of the total 25(OH)D concentration.^{[3][4]} The concentration of 3-epi-25(OH)D3 is particularly high in infants

under one year of age and tends to decrease as the child gets older.[1][7] The inclusion of 3-epi-25(OH)D3 in total 25(OH)D measurements can lead to the misclassification of a child's vitamin D status, potentially masking a deficiency.[8] Therefore, the specific and accurate measurement of both 25(OH)D3 and its C3-epimer is essential for correct clinical assessment and appropriate therapeutic intervention in pediatric populations.

Quantitative Data Summary

The following tables summarize the quantitative data for 25(OH)D3 and 3-epi-25(OH)D3 in pediatric samples from various studies.

Table 1: Concentration of 25(OH)D3 and 3-epi-25(OH)D3 in Infants (≤ 1 year)

Study	Number of Subjects	Mean 25(OH)D3 (nmol/L)	Mean 3-epi-25(OH)D3 (nmol/L)	Percentage of 3-epi-25(OH)D3
Yazdanpanah et al. (2013)	Not Specified	Varies with age	11.44	Not Specified
Singh et al. (2011)	39 (with detectable epimers)	Not Specified	40.2 (mean)	27.8% (mean)

Table 2: Concentration of 25(OH)D3 and 3-epi-25(OH)D3 in Children (>1 year)

Study	Age Group	Number of Subjects	Mean 25(OH)D3 (nmol/L)	Mean 3-epi-25(OH)D3 (nmol/L)
Yazdanpanah et al. (2013)	1-2 years	Not Specified	Varies with age	5.4
Yazdanpanah et al. (2013)	>2 years	Not Specified	Varies with age	4.4
Gordon et al. (2018)	8-15 years	337 (with detectable epimers)	Not Specified	3.5 (median, ng/mL)

Note: Conversion factor: 1 ng/mL = 2.5 nmol/L

Experimental Protocols

This section details the methodology for the quantitative analysis of 25(OH)D3 and 3-epi-25(OH)D3 in pediatric serum samples.

Sample Preparation

Given the small sample volumes often available from pediatric patients, this protocol is optimized for low-volume samples.

Materials:

- Serum samples (as little as 50 μ L)
- Internal Standard (IS) solution: Deuterated 25(OH)D3 (d6-25(OH)D3) in methanol
- Protein Precipitation Reagent: Acetonitrile or Methanol
- Liquid-Liquid Extraction (LLE) Solvent: Methyl-tert-butyl ether (MTBE) or Hexane
- Reconstitution Solvent: 50:50 Methanol:Water

Protocol:

- To 50 μ L of serum in a microcentrifuge tube, add 10 μ L of the internal standard solution.
- Add 100 μ L of ice-cold acetonitrile to precipitate proteins.
- Vortex for 30 seconds to ensure thorough mixing.
- Centrifuge at 10,000 x g for 10 minutes at 4°C to pellet the precipitated proteins.
- Carefully transfer the supernatant to a new tube.
- For LLE, add 500 μ L of MTBE to the supernatant.
- Vortex for 1 minute and then centrifuge at 5,000 x g for 5 minutes to separate the layers.
- Transfer the upper organic layer to a clean tube.
- Evaporate the solvent to dryness under a gentle stream of nitrogen at 37°C.
- Reconstitute the dried extract in 100 μ L of the reconstitution solvent.
- Vortex briefly and transfer to an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Analysis

Instrumentation:

- A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- A tandem mass spectrometer equipped with an electrospray ionization (ESI) source.

Chromatographic Conditions:

- Column: A column capable of separating the epimers is crucial. A pentafluorophenyl (PFP) or a chiral column is often used. For example, a Restek Raptor FluoroPhenyl column (100 x 2.1 mm, 2.7 μ m).
- Mobile Phase A: Water with 0.1% formic acid

- Mobile Phase B: Methanol with 0.1% formic acid
- Gradient: A typical gradient would start at around 50% B, ramping up to >95% B to elute the analytes, followed by a re-equilibration step.
- Flow Rate: 0.3 - 0.5 mL/min
- Column Temperature: 40°C
- Injection Volume: 10 µL

Mass Spectrometry Conditions:

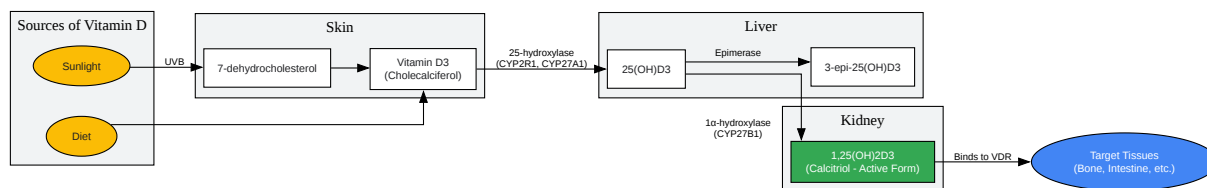
- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Multiple Reaction Monitoring (MRM) Transitions:
 - 25(OH)D3: 401.3 > 383.3 (Quantifier), 401.3 > 159.1 (Qualifier)
 - 3-epi-25(OH)D3: 401.3 > 383.3 (Quantifier), 401.3 > 257.2 (Qualifier)
 - d6-25(OH)D3 (IS): 407.3 > 389.3

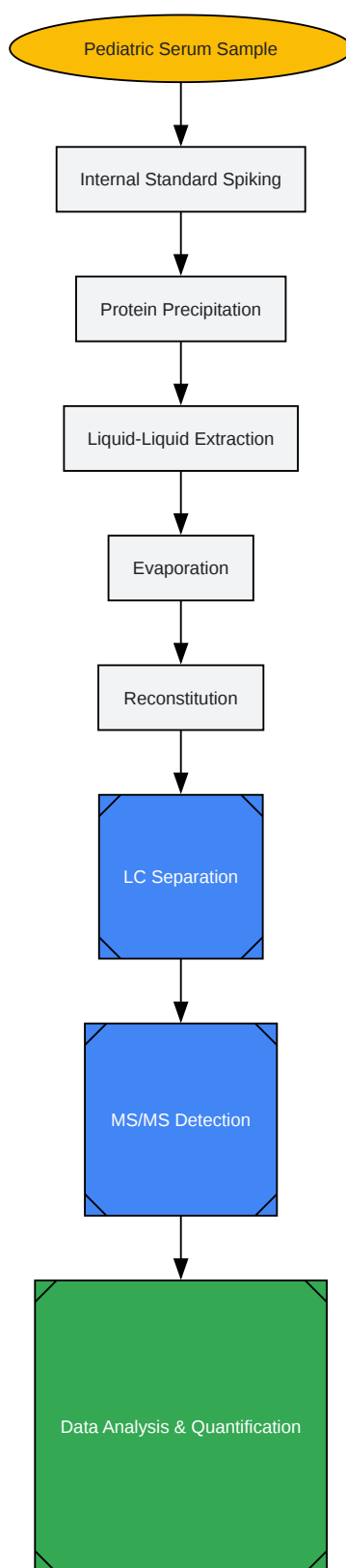
Note: The specific MRM transitions may need to be optimized based on the instrument used.

Data Analysis and Quantification

- Calibration curves are constructed by plotting the peak area ratio of the analyte to the internal standard against the concentration of the calibrators.
- A linear regression model with a weighting factor of $1/x$ is typically used.
- The concentration of 25(OH)D3 and 3-epi-25(OH)D3 in the pediatric samples is determined from the calibration curve.

Visualizations





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